

Application Notes: Synthesis of Surfactants from 1-Tetradecanol

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Compound of Interest

Compound Name: 1-Tetradecanol

Cat. No.: B3432809

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This document provides detailed application notes and protocols for the synthesis of various classes of surfactants starting from **1-tetradecanol** (also known as myristyl alcohol).

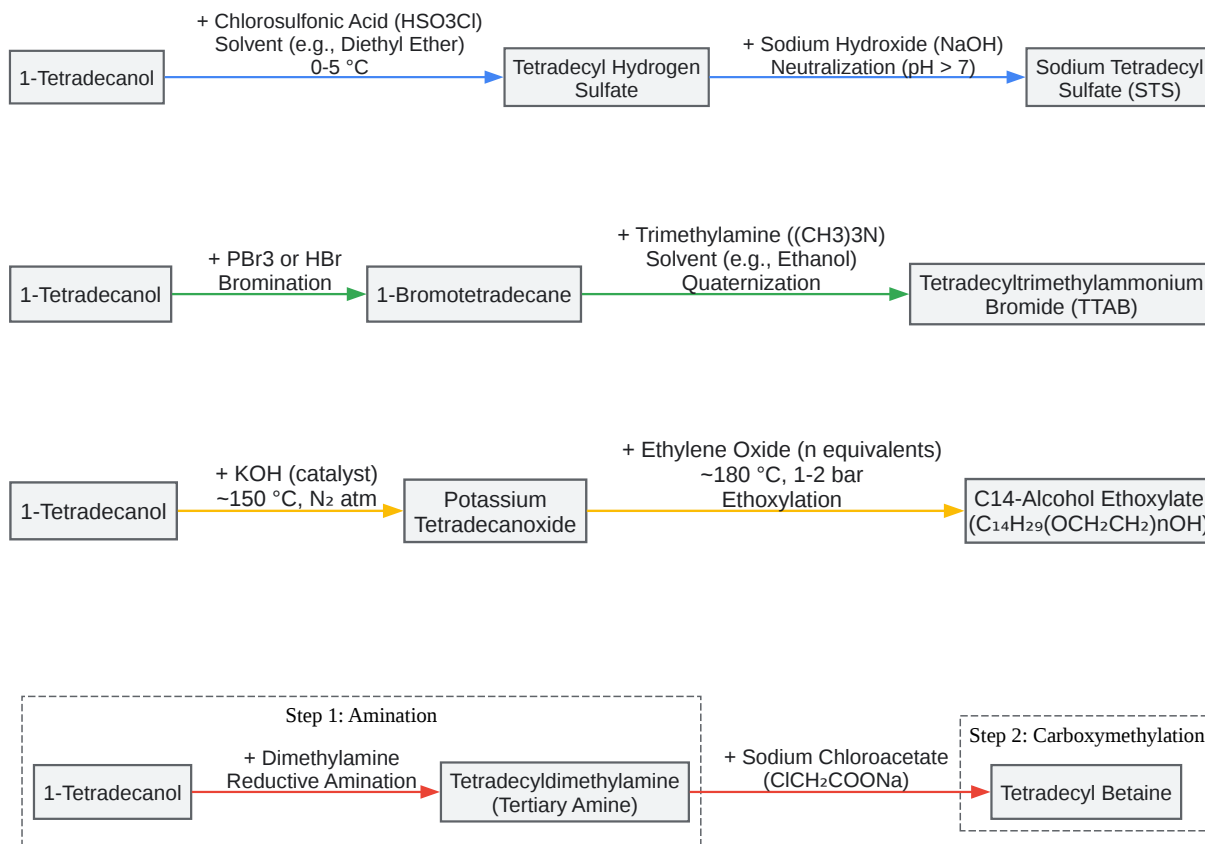
Surfactants are critical components in pharmaceutical formulations, acting as emulsifiers, solubilizing agents, and wetting agents, which are essential for effective drug delivery.

Anionic Surfactant Synthesis: Sodium Tetradecyl Sulfate

Sodium Tetradecyl Sulfate (STS) is an anionic surfactant widely used as a sclerosing agent in medicine to treat varicose veins and as a wetting agent in various industrial applications.^{[1][2][3][4]} Its synthesis from **1-tetradecanol** involves sulfation of the alcohol followed by neutralization.

Synthesis Workflow

The overall process involves the reaction of **1-tetradecanol** with a sulfonating agent, such as chlorosulfonic acid, to form tetradecyl hydrogen sulfate, which is then neutralized with a base like sodium hydroxide to yield the final product.



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References

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